

An In-depth Technical Guide to the Physical Properties of 1-Trifluoroacetylpiridine

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Compound of Interest

Compound Name: *1-Trifluoroacetyl piperidine*

Cat. No.: B016560

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Abstract

1-Trifluoroacetylpiridine is a fluorinated organic compound with significant applications as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals. Its trifluoroacetyl group imparts unique chemical properties, including enhanced reactivity and lipophilicity, making it a valuable building block in medicinal chemistry. This guide provides a comprehensive overview of the core physical properties of 1-Trifluoroacetylpiridine, detailed experimental protocols for their determination, and a workflow for its synthesis and purification.

Core Physical Properties

The physical characteristics of 1-Trifluoroacetylpiridine are crucial for its handling, application in synthesis, and purification. A summary of these properties is presented below.

Data Presentation

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₀ F ₃ NO	[1][2][3]
Molecular Weight	181.16 g/mol	[1][2][3]
Appearance	Clear colorless to light yellow liquid	[2][4][5]
Density	1.226 g/mL at 25 °C	[2][3][6]
Boiling Point	77 °C at 15 mmHg	[2][6]
Refractive Index	1.417 at 20 °C	[2][3]
Flash Point	76.7 °C (170.1 °F)	[3][6]
Solubility	Slightly soluble in water (6 g/L at 25 °C). Soluble in organic solvents like chloroform and ether.	[5][7]
CAS Number	340-07-8	[1][2][3]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of 1-Trifluoroacetylpiriperidine.

Determination of Boiling Point (Reduced Pressure)

The boiling point of 1-Trifluoroacetylpiriperidine is determined under reduced pressure to prevent potential decomposition at higher temperatures. The Thiele tube method is a suitable micro-scale technique.

Apparatus:

- Thiele tube
- Thermometer (-10 to 110 °C)

- Small test tube (e.g., sodium fusion tube)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- High-temperature resistant oil (e.g., paraffin oil)
- Vacuum source and manometer

Procedure:

- A small amount (a few milliliters) of 1-Trifluoroacetylpiriperidine is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing heat-resistant oil.
- The Thiele tube is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 15 mmHg), monitored by a manometer.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point at that specific pressure.^[7]

Determination of Density

The density of liquid 1-Trifluoroacetylpiriperidine can be accurately measured using a pycnometer or, for a less precise measurement, a graduated cylinder and an analytical balance.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder
- Analytical balance
- Constant temperature water bath (set to 25 °C)
- Thermometer

Procedure (using a pycnometer):

- The empty, clean, and dry pycnometer is weighed on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath at 25 °C until it reaches thermal equilibrium. The volume is adjusted to the calibration mark, and the pycnometer is reweighed.
- The pycnometer is emptied, dried, and then filled with 1-Trifluoroacetylpiriperidine.
- The filled pycnometer is again brought to 25 °C in the water bath, the volume is adjusted, and it is weighed.
- The density is calculated using the formula: Density = (mass of liquid) / (volume of liquid), where the volume is determined from the mass of the water and its known density at 25 °C.

Determination of Refractive Index

The refractive index, a measure of how light propagates through a substance, is a valuable indicator of purity. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (set to 20 °C)
- Dropper or pipette

- Lens cleaning tissue and a suitable solvent (e.g., ethanol or acetone)

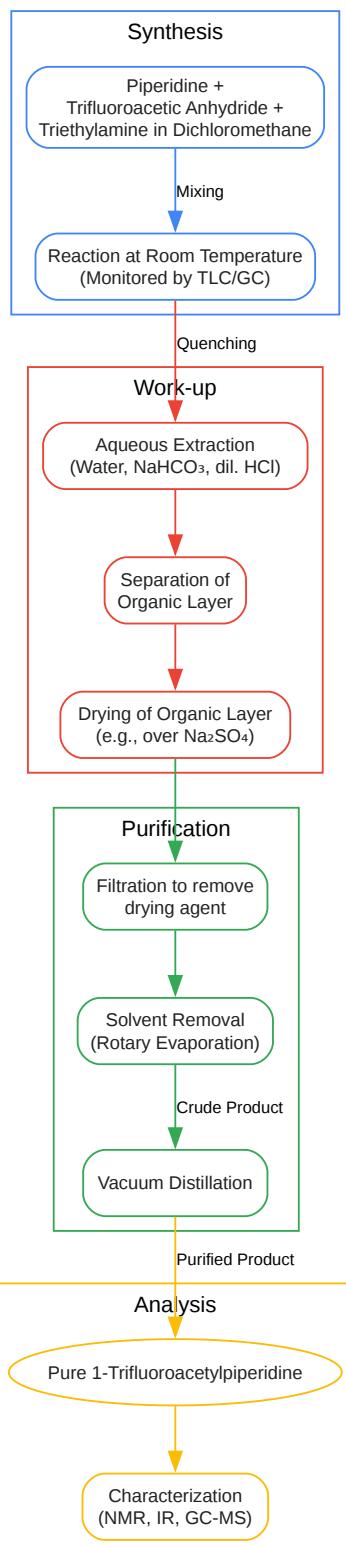
Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft tissue and a suitable solvent and allowed to dry.
- The refractometer is connected to a constant temperature water bath set at 20 °C.
- A few drops of 1-Trifluoroacetylpiriperidine are placed on the lower prism using a dropper.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The handwheel is turned to bring the borderline between the light and dark fields into the center of the crosshairs.
- If a colored band is visible, the dispersion compensator is adjusted to obtain a sharp, colorless borderline.
- The refractive index is read from the scale.[6]

Synthesis and Purification Workflow

1-Trifluoroacetylpiriperidine is typically synthesized by the acylation of piperidine with a trifluoroacetylating agent, such as trifluoroacetic anhydride. The subsequent purification is crucial to obtain a high-purity product.

Synthesis and Purification of 1-Trifluoroacetylpiridine

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Caption: Workflow for the synthesis and purification of 1-Trifluoroacetylpiridine.

Synthesis Protocol

The following is a representative protocol for the synthesis of 1-Trifluoroacetylpiriperidine.

Materials:

- Piperidine
- Trifluoroacetic anhydride
- Triethylamine
- Dichloromethane (anhydrous)
- Deionized water
- Saturated sodium bicarbonate solution
- Dilute hydrochloric acid solution
- Sodium sulfate (anhydrous)

Procedure:

- To a round-bottom flask containing a solution of piperidine and triethylamine in anhydrous dichloromethane, trifluoroacetic anhydride is added dropwise at 0 °C.
- The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is washed successively with water, saturated sodium bicarbonate solution, and dilute hydrochloric acid.
- The organic layer is separated, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

Purification Protocol (Vacuum Distillation)

The crude 1-Trifluoroacetylpiriperidine is purified by vacuum distillation to obtain a high-purity liquid.

Apparatus:

- Short-path distillation apparatus
- Round-bottom flask
- Receiving flask
- Condenser
- Thermometer
- Heating mantle with a stirrer
- Vacuum pump and vacuum trap
- Manometer

Procedure:

- The crude 1-Trifluoroacetylpiriperidine is placed in the distillation flask with a stir bar.
- The distillation apparatus is assembled, ensuring all joints are properly sealed with vacuum grease.
- The system is connected to a vacuum pump, and the pressure is gradually reduced to the desired level (e.g., 15 mmHg).
- Cooling water is circulated through the condenser.
- The distillation flask is gently heated while stirring.
- The fraction that distills at a constant temperature (the boiling point at that pressure) is collected in the receiving flask.[\[1\]](#)[\[4\]](#)

- The purified liquid is then characterized by analytical methods such as NMR, IR, and GC-MS to confirm its identity and purity.

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